

Application Note: HPLC-UV Method for the Analysis of 3-Benzylidenecamphor

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Compound of Interest

Compound Name: **3-Benzylidenecamphor**

Cat. No.: **B076166**

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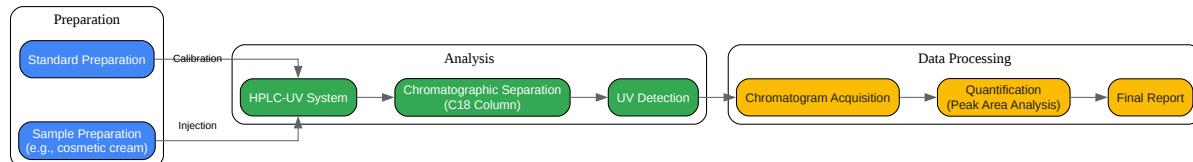
Introduction

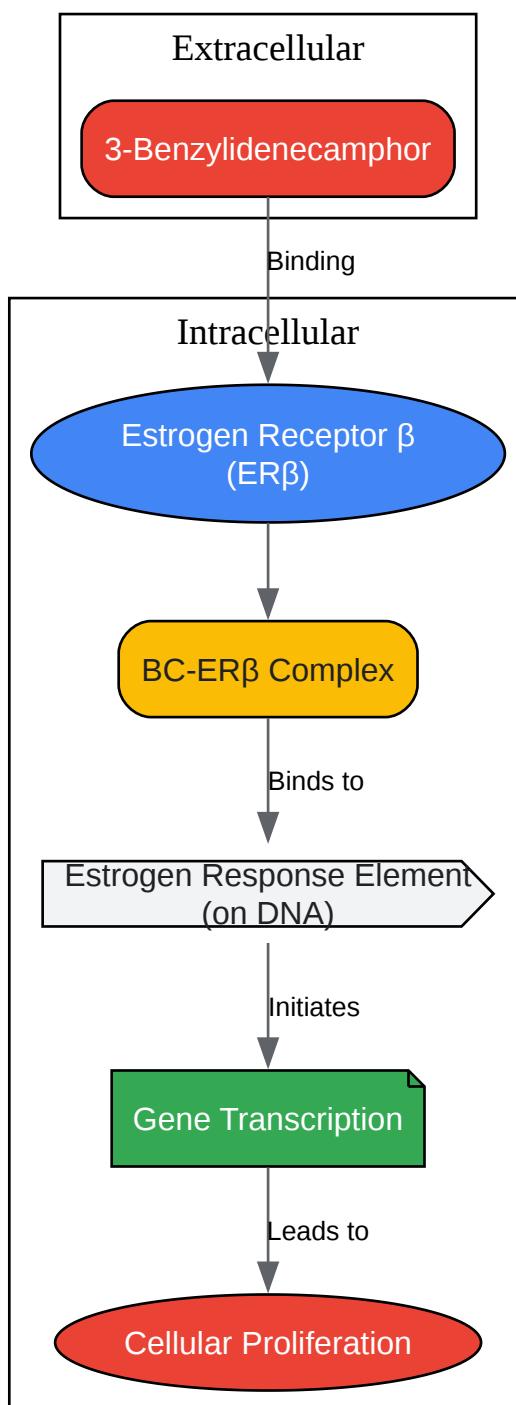
3-Benzylidenecamphor is a chemical UV filter that has been used in sunscreen and other cosmetic products to protect the skin from UV radiation.[1][2] Its efficacy as a UV absorber, particularly against UVA and UVB radiation, has led to its inclusion in various formulations.[1][3] However, concerns regarding its potential endocrine-disrupting activity, specifically its estrogenic effects, have led to regulatory scrutiny and restrictions in some regions.[4][5][6][7][8][9] In the European Union, it is permitted at a maximum concentration of 2%, although it has been banned in France.[2][9][10] It is not an FDA-approved sunscreen agent in the United States but can be used in cosmetics to protect the product from UV degradation.[2] Accurate and reliable analytical methods are crucial for the quality control of cosmetic products containing this compound and for research into its safety and environmental fate.

This application note details a robust High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for the quantitative analysis of **3-benzylidenecamphor**. The described protocols are intended for researchers, scientists, and professionals in the drug development and cosmetic industries.

Experimental Workflow

The overall workflow for the HPLC-UV analysis of **3-benzylidenecamphor** is depicted in the following diagram. This process begins with sample and standard preparation, followed by chromatographic separation and detection, and concludes with data analysis.





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